

A Technical Guide to the Fundamental Characteristics of the Germanium-73 Nucleus

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Germanium-73

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For Researchers, Scientists, and Professionals in Materials Science and Nuclear Physics

This technical guide provides a comprehensive overview of the core nuclear properties of **Germanium-73** (^{73}Ge), a stable isotope of Germanium. The information presented is intended to be a valuable resource for researchers and scientists engaged in nuclear magnetic resonance (NMR), semiconductor research, and other fields where the specific characteristics of this nucleus are of interest.

Core Nuclear Properties of Germanium-73

The **Germanium-73** nucleus possesses a unique combination of properties that make it a subject of study in various scientific domains. It is the only stable isotope of Germanium with a non-zero nuclear spin, rendering it active for NMR spectroscopy.^[1] A summary of its fundamental characteristics is presented in the tables below.

General and Isotopic Properties

Property	Value
Symbol	^{73}Ge
Atomic Number (Z)	32
Neutron Number (N)	41
Mass Number (A)	73
Isotopic Abundance	7.73% - 7.76% [2] [3] [4] [5]
Atomic Mass	72.9234590 u [2] [3]
Stability	Stable [3] [4] [6]

Nuclear Spin and Electromagnetic Moments

Property	Value
Nuclear Spin (I)	9/2 [2] [3]
Parity	Positive (+) [3]
Magnetic Dipole Moment (μ)	-0.87824(5) μN [3] [7]
Electric Quadrupole Moment (Q)	-0.196(1) barn [3] [7]
g-factor	-0.1954373 [4]

Experimental Determination of Nuclear Properties

The characterization of the **Germanium-73** nucleus relies on sophisticated experimental techniques. These methods probe the interactions of the nucleus with its surrounding electromagnetic environment, providing precise measurements of its intrinsic properties.

Methodologies for Key Experiments

Nuclear Magnetic Resonance (NMR) Spectroscopy:

NMR is a primary technique for determining the magnetic dipole moment of ^{73}Ge .[\[1\]](#)[\[7\]](#) The methodology is as follows:

- **Sample Preparation:** A sample containing **Germanium-73**, often in the form of a liquid compound like tetramethylgermanium ($\text{Ge}(\text{CH}_3)_4$) or germanium tetrachloride (GeCl_4), is prepared.[\[1\]](#)
- **Application of a Strong Magnetic Field:** The sample is placed in a strong, static magnetic field. This causes the nuclear spins of the ^{73}Ge atoms to align with the field in quantized orientations.
- **Radiofrequency Pulse:** A pulse of radiofrequency radiation is applied, which excites the nuclei and causes them to transition to higher energy spin states.
- **Signal Detection:** As the nuclei relax back to their lower energy states, they emit a radiofrequency signal. This signal, known as the free induction decay (FID), is detected by the spectrometer.
- **Data Analysis:** The frequency of the emitted signal (the Larmor frequency) is directly proportional to the strength of the magnetic field and the magnetic moment of the nucleus. By precisely measuring this frequency in a known magnetic field, the magnetic dipole moment can be calculated.[\[8\]](#)

Molecular Microwave Spectroscopy:

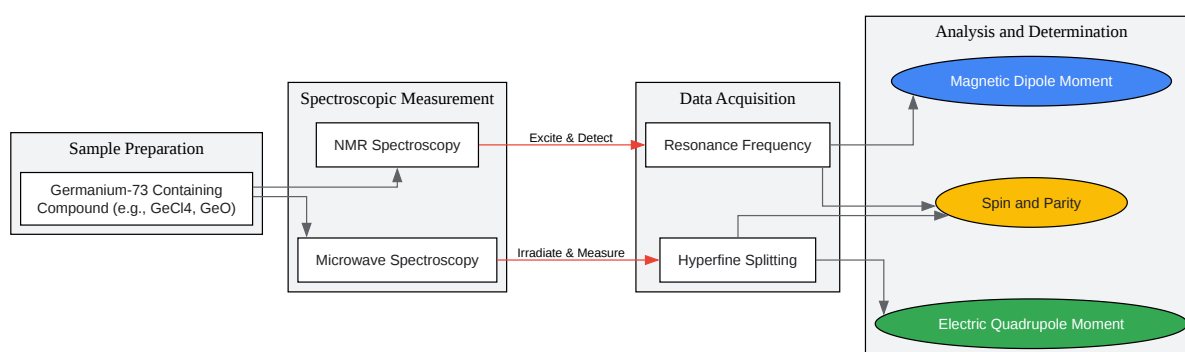
This technique is instrumental in determining the nuclear electric quadrupole moment. It involves the following steps:

- **Gaseous Sample Preparation:** A gaseous sample of a simple molecule containing **Germanium-73**, such as Germanium Monoxide (GeO) or Germanium Monosulfide (GeS), is introduced into a spectrometer.
- **Microwave Irradiation:** The gas is irradiated with microwaves of varying frequencies.
- **Absorption Spectrum Measurement:** The molecules absorb microwaves at specific frequencies corresponding to transitions between rotational energy levels.
- **Hyperfine Splitting Analysis:** The interaction between the nuclear electric quadrupole moment and the electric field gradient within the molecule causes a splitting of these rotational lines, known as hyperfine splitting.

- **Quadrupole Moment Calculation:** By accurately measuring the magnitude of this splitting and performing high-level quantum chemical calculations of the electric field gradient at the Germanium nucleus, the electric quadrupole moment can be determined with high precision.

Visualizing Experimental Workflows

The following diagram illustrates a generalized workflow for the experimental determination of the nuclear properties of **Germanium-73**.



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A generalized workflow for determining the nuclear properties of ^{73}Ge .

Applications in Research and Materials Science

The distinct nuclear properties of **Germanium-73** underpin its use in several areas of advanced research:

- **NMR Spectroscopy:** As the only NMR-active stable Germanium isotope, ^{73}Ge is an invaluable probe for studying the local atomic and electronic structure of germanium-

containing materials, including semiconductors, glasses, and organometallic compounds.[1]

- Quantum Computing: The nuclear spin of ^{73}Ge can interact with electron spins, which is a relevant consideration in the development of spin-based quantum computing architectures using Germanium.
- Materials Science: Studies involving ^{73}Ge can provide insights into the magnetic and electronic properties of materials at the atomic level, particularly in the context of isotopic enrichment and its effect on material characteristics.[4]

This guide provides a foundational understanding of the **Germanium-73** nucleus. For more detailed theoretical treatments and experimental data, researchers are encouraged to consult the primary scientific literature.

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- To cite this document: BenchChem. [A Technical Guide to the Fundamental Characteristics of the Germanium-73 Nucleus]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b084798#fundamental-characteristics-of-the-germanium-73-nucleus>]

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